

Proper Disposal of Dimethyl Dodecanedioate: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl dodecanedioate*

Cat. No.: *B161721*

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This document provides essential safety and logistical information for the proper disposal of **dimethyl dodecanedioate**, ensuring compliance with safety regulations and promoting environmental responsibility. The following procedures are intended for researchers, scientists, and drug development professionals.

Safety and Handling Overview

Dimethyl dodecanedioate is not classified as a hazardous substance under the Occupational Safety and Health Administration (OSHA) 2012 Hazard Communication Standard (29 CFR 1910.1200) or the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1][2] However, it is imperative to handle all laboratory chemicals with appropriate care and to consult your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines. While the toxicological properties have not been fully investigated, adherence to standard laboratory safety protocols is essential.[3]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **dimethyl dodecanedioate**.

Property	Value
Molecular Formula	C ₁₄ H ₂₆ O ₄
Molecular Weight	258.35 g/mol [1]
Appearance	White crystalline solid
Melting Point	27 - 32 °C (80.6 - 89.6 °F)[3]
Boiling Point	187 - 188 °C (368.6 - 370.4 °F)[3]
Density	0.9914 g/cm ³ (estimate)[4]
Water Solubility	Data not available; slightly soluble in chloroform and methanol.[4][5]
Oral LD ₅₀	Data not available. Not classified as hazardous. [1][2][3]
Dermal LD ₅₀	Data not available. Not classified as hazardous. [1][2][3]
NFPA 704 Rating	Health: 0, Flammability: 1, Instability: 0

Experimental Protocol for Disposal

The proper disposal of **dimethyl dodecanedioate** should be conducted in accordance with your institution's specific protocols for non-hazardous chemical waste. The following is a general experimental protocol that should be adapted to your local regulations.

1. Waste Identification and Segregation:

- Confirm that the **dimethyl dodecanedioate** waste is not mixed with any hazardous materials. If it is contaminated with hazardous substances, it must be treated as hazardous waste.
- Segregate the **dimethyl dodecanedioate** waste from other waste streams. It should be collected in a dedicated, clearly labeled container for "Non-Hazardous Chemical Waste."

2. Container Selection and Labeling:

- Use a chemically compatible container with a secure lid. High-density polyethylene (HDPE) or glass containers are suitable.
- The container must be in good condition, free from cracks or leaks.
- Affix a "Non-Hazardous Waste" label to the container. The label should include:
 - The full chemical name: "**Dimethyl Dodecanedioate**"
 - The quantity of waste
 - The date of accumulation
 - The name of the principal investigator and laboratory location

3. Waste Accumulation and Storage:

- Store the waste container in a designated and well-ventilated satellite accumulation area within the laboratory.
- Keep the container closed except when adding waste.
- Ensure the storage area has secondary containment to capture any potential spills.

4. Final Disposal:

- Consult your institution's EHS department for the final disposal procedure. Do not dispose of **dimethyl dodecanedioate** in the regular trash or down the drain without explicit approval from EHS.
- Some institutions may permit the disposal of small quantities of non-hazardous, water-soluble chemicals down the sanitary sewer with copious amounts of water. However, given the limited water solubility data for **dimethyl dodecanedioate**, this is not recommended without EHS approval.
- For larger quantities or as a standard procedure, arrange for the collection of the non-hazardous waste container by your institution's EHS or a licensed chemical waste disposal contractor.

Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **dimethyl dodecanedioate**.

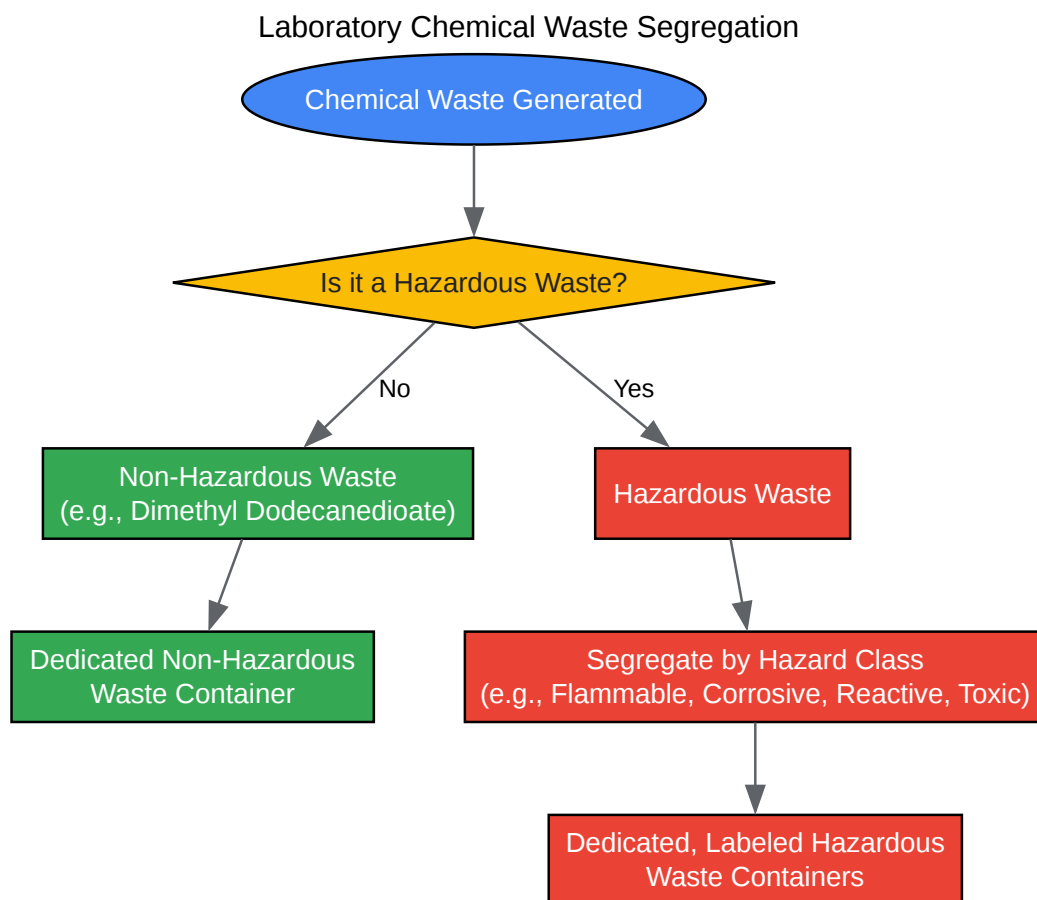


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Caption: Disposal decision workflow for **dimethyl dodecanedioate**.

Chemical Waste Segregation Logic

This diagram illustrates the general principle of segregating chemical waste in a laboratory setting.



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Caption: General laboratory chemical waste segregation logic.

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